

Erythrinin F: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Erythrinin F*

Cat. No.: *B1632257*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Erythrinin F is a flavonoid compound isolated from the stem bark of the South African coral tree, *Erythrina caffra*. As a member of the diverse class of natural products found within the *Erythrina* genus, **Erythrinin F** holds potential for further investigation in drug discovery and development. This technical guide provides a detailed overview of the discovery, history, and physicochemical properties of **Erythrinin F**. It outlines the experimental protocols for its isolation and structural characterization and presents available data on its biological activities. Furthermore, this document includes visualizations of experimental workflows to aid in the comprehension and replication of key methodologies.

Introduction

The genus *Erythrina*, belonging to the Fabaceae family, is a rich source of structurally diverse secondary metabolites, including alkaloids and flavonoids.[1] These compounds have been the subject of extensive phytochemical investigation due to their wide range of reported biological activities, such as anti-inflammatory, antimicrobial, and cytotoxic effects.[2] **Erythrinin F** is a flavanone that was first isolated and identified from the stem bark of *Erythrina caffra*. [3] This guide serves as a central repository of technical information on **Erythrinin F** for the scientific community.

Discovery and History

Erythrinin F was first reported in a 2014 publication by Desta et al. titled "New flavonoids from the stem bark of *Erythrina caffra* Thunb".^[3] In this study, the researchers conducted a phytochemical investigation of the stem bark of this plant species, leading to the isolation and characterization of three new flavonoids, one of which was designated **Erythrinin F** (also referred to as erycaffra F).^{[3][4]} The structure of **Erythrinin F** was elucidated through comprehensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).^[3]

Physicochemical Properties

The precise physicochemical properties of **Erythrinin F**, such as melting point, solubility, and logP, have not been extensively reported in the available literature. However, based on its flavonoid structure, it is expected to be a crystalline solid with limited solubility in water and better solubility in organic solvents.

Table 1: Physicochemical Properties of **Erythrinin F**

Property	Value	Reference
Molecular Formula	C30H36O7	^[3]
Molecular Weight	508.6 g/mol	^[3]
Class	Flavanone	^[3]
Source Organism	<i>Erythrina caffra</i> (Stem Bark)	^[3]

Experimental Protocols

Isolation of Erythrinin F

While the specific, detailed protocol for the isolation of **Erythrinin F** from the original publication is not fully available, a general methodology can be inferred from similar studies on flavonoids from *Erythrina caffra*.^{[5][6]} The following is a representative experimental workflow.

4.1.1. Plant Material Collection and Preparation The stem bark of *Erythrina caffra* is collected and air-dried at room temperature. The dried bark is then ground into a fine powder to increase the surface area for solvent extraction.

4.1.2. Extraction The powdered bark is subjected to sequential extraction with solvents of increasing polarity. A common sequence begins with a nonpolar solvent like hexane to remove lipids and waxes, followed by a medium-polarity solvent such as ethyl acetate, and finally a polar solvent like methanol. The majority of flavonoids, including **Erythrinin F**, are typically found in the ethyl acetate and methanol extracts.

4.1.3. Chromatographic Separation The crude extract rich in flavonoids is then subjected to various chromatographic techniques for the isolation of individual compounds.

- Column Chromatography: The extract is loaded onto a silica gel column and eluted with a gradient of solvents, typically starting with a nonpolar solvent and gradually increasing the polarity. Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- Preparative Thin Layer Chromatography (pTLC): Fractions containing a mixture of compounds with similar polarities can be further purified using pTLC.
- High-Performance Liquid Chromatography (HPLC): For final purification to obtain highly pure **Erythrinin F**, reversed-phase HPLC is often employed.

Caption: General workflow for the isolation of **Erythrinin F**.

Structure Elucidation

The structure of **Erythrinin F** was determined using a combination of spectroscopic methods. [3]

4.2.1. Mass Spectrometry (MS) High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition of the isolated compound, allowing for the deduction of its molecular formula.

4.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy 1D and 2D NMR experiments are crucial for elucidating the detailed chemical structure.

- ^1H NMR: Provides information about the number, environment, and connectivity of protons in the molecule.
- ^{13}C NMR: Reveals the number and types of carbon atoms present.

- 2D NMR (COSY, HSQC, HMBC): These experiments establish the connectivity between protons and carbons, allowing for the complete assembly of the molecular structure.

Although the specific NMR data for **Erythrinin F** from the original publication is not publicly available, the abstract confirms its use in the structure determination.[3]

Biological Activity

The biological activity of **Erythrinin F** has not been extensively studied. However, crude extracts and other isolated flavonoids from *Erythrina caffra* have demonstrated cytotoxic activity against human cervix carcinoma KB-3-1 cells.[7] While the specific contribution of **Erythrinin F** to this activity is unknown, it is a promising candidate for further biological evaluation. At present, there is no specific quantitative data, such as IC50 values, available for **Erythrinin F** in the public domain.

Signaling Pathways

There is currently no information available in the scientific literature regarding the specific signaling pathways modulated by **Erythrinin F**. Further research is required to investigate its mechanism of action at the molecular level.

Conclusion

Erythrinin F is a structurally characterized flavanone isolated from *Erythrina caffra*. While its discovery and the methods for its isolation and structural elucidation have been reported, a significant gap exists in the understanding of its biological activities and molecular targets. This technical guide provides a foundation for future research into this natural product, highlighting the need for quantitative biological assays and mechanistic studies to unlock its potential therapeutic value. The detailed experimental workflows provided herein should facilitate the re-isolation and further investigation of **Erythrinin F** by the scientific community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Cytotoxic flavonoids and isoflavonoids from *Erythrina sigmoidea* towards multi-factorial drug resistant cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Review on antibacterial flavonoids from genus *Erythrina*: Structure-activity relationship and mode of action - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Erythrinin F: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1632257#erythrinin-f-discovery-and-history]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com